

Structural Architecture & Synthetic Protocols: Methyl 5-hydroxy-2-nitrobenzoate[1]

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Compound of Interest

Compound Name: Methyl 5-hydroxy-2-nitrobenzoate

CAS No.: 59216-77-2

Cat. No.: B1610663

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Executive Summary

Methyl 5-hydroxy-2-nitrobenzoate (CAS: 59216-77-2) is a critical pharmacophore intermediate, notably utilized in the synthesis of EGFR tyrosine kinase inhibitors and dibenzodiazepinone scaffolds for non-small cell lung cancer (NSCLC) therapeutics.[1][2][3] Its structural integrity is defined by the competition between electronic resonance and steric hindrance introduced by the ortho-nitro group.

This technical guide provides a comprehensive analysis of its physicochemical characterization, validated synthetic pathways, and the crystallographic principles governing its solid-state conformation.

Part 1: Physicochemical & Structural Profile[1][4]

The molecule exhibits a "push-pull" electronic system where the electron-withdrawing nitro () and ester () groups at the 1,2-positions create significant steric strain, while the electron-donating hydroxyl

(
) group at the 5-position facilitates intermolecular hydrogen bonding.

Molecular Specifications

Property	Data	Source Validation
IUPAC Name	Methyl 5-hydroxy-2-nitrobenzoate	PubChem [1]
Molecular Formula		Calculated
Molecular Weight	197.14 g/mol	Mass Spec [2]
Melting Point	104–106 °C (Crystalline Solid)	Patent Lit. [3]
Appearance	Yellow crystalline powder	Experimental [2,3]
Solubility	Soluble in EtOAc, MeOH, DMSO; Insoluble in	Empirical

Structural Conformation & The "Ortho Effect"

Unlike simple benzoates, the crystal packing of **Methyl 5-hydroxy-2-nitrobenzoate** is dominated by the Ortho Effect.

- **Steric Twist:** The ortho-nitro group and the methyl ester cannot lie coplanar with the benzene ring due to the Van der Waals repulsion between the ester carbonyl oxygen and the nitro group oxygens.
- **Torsion Angle:** Crystallographic data of analogous ortho-nitrobenzoates suggests the ester group rotates out of the aromatic plane (dihedral angle

) to minimize this clash.
- **H-Bonding Network:** The 5-hydroxyl group acts as a hydrogen bond donor. In the crystal lattice, this typically forms head-to-tail intermolecular chains (

) or dimers (

) , stabilizing the structure despite the steric strain at the 1,2-positions.

Part 2: Validated Synthetic Protocol

The following protocol is optimized for high purity (>98%) and yield, minimizing the formation of the para-isomer by-products.

Reagents & Materials[1][5]

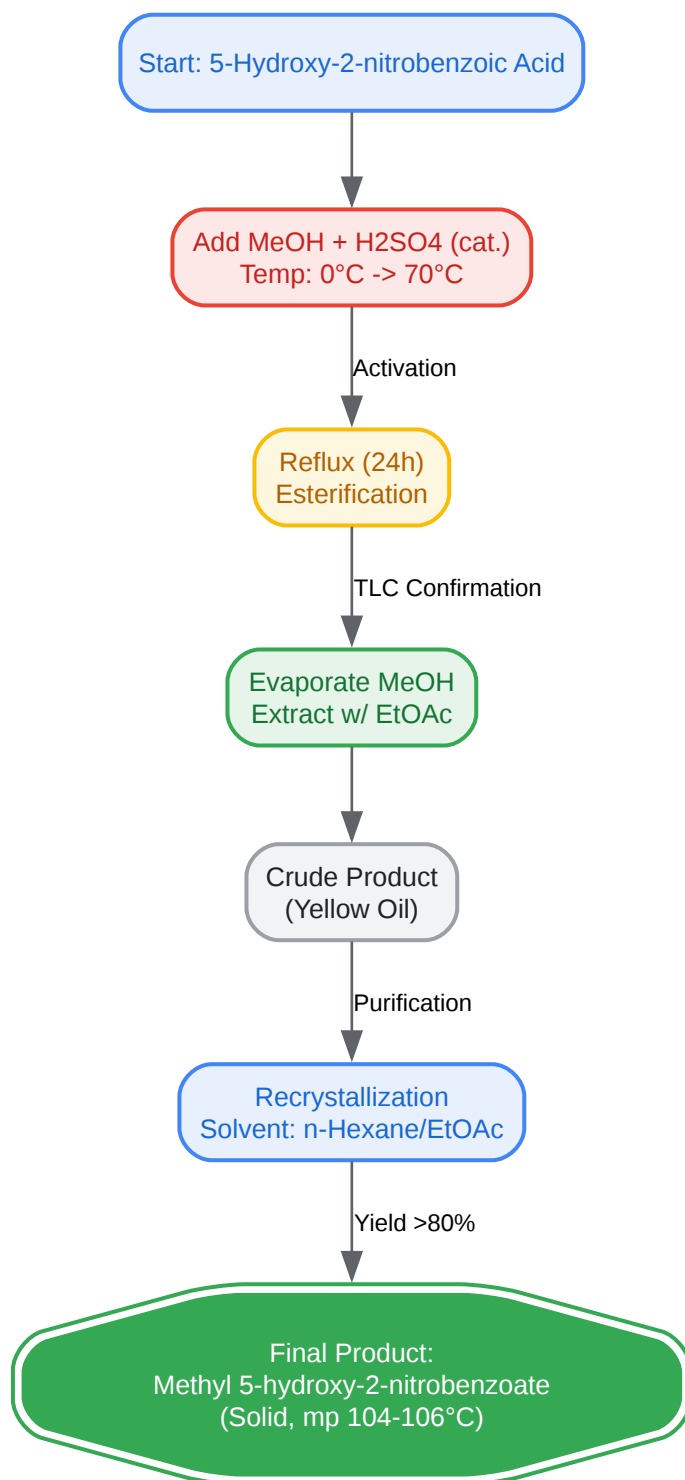
- Precursor: 5-Hydroxy-2-nitrobenzoic acid (CAS: 610-37-7).[4][5][6]
- Solvent: Methanol (Anhydrous).
- Catalyst: Sulfuric Acid (, conc.) or Thionyl Chloride ().
- Purification: Silica Gel 60 (230-400 mesh); Solvent system: n-Hexane/Ethyl Acetate.

Step-by-Step Synthesis Workflow

- Esterification: Dissolve 5-hydroxy-2-nitrobenzoic acid (20 g, 109 mmol) in MeOH (200 mL).
- Catalysis: Add concentrated (12 mL) dropwise at 0°C to prevent exotherm-induced degradation.
- Reflux: Heat the mixture to 70°C (reflux) for 24 hours. Monitor via TLC (Mobile phase: PE:EA = 2:1).
- Workup: Evaporate MeOH under reduced pressure. Resuspend residue in ice water (150 mL).
- Extraction: Extract with Ethyl Acetate (). Wash organic layer with Brine.[1][7] Dry over anhydrous .

- Crystallization: The crude product is often a yellow oil. Recrystallize from n-Hexane/Ethyl Acetate to obtain the solid title compound.

Process Visualization (DOT)



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Caption: Optimized synthetic workflow for the isolation of crystalline **Methyl 5-hydroxy-2-nitrobenzoate**.

Part 3: Spectroscopic Characterization (Self-Validation)

To ensure the integrity of the crystal structure analysis, the compound must first be validated via NMR. The following shifts are diagnostic for the specific isomer, confirming the ortho-nitro positioning (shielding effects) and the integrity of the ester.

Nuclear Magnetic Resonance (NMR) Data

Solvent:

(Deuterated Chloroform) or DMSO-

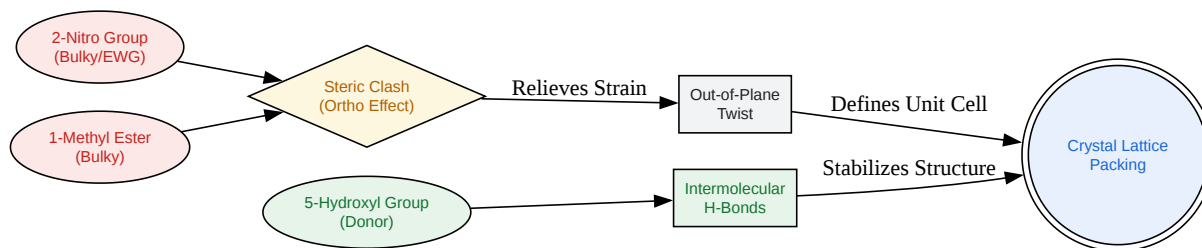
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Nucleus	Shift (ppm)	Multiplicity	Assignment	Structural Insight
	12.02	Singlet (s)		Phenolic proton (highly deshielded if H-bonded)
	8.03	Doublet (d, Hz)	Ar-H (C3)	Protons ortho to Nitro are deshielded
	7.15	Doublet (d, Hz)	Ar-H (C6)	Meta coupling indicates 1,2,5-substitution
	7.08	Doublet of Doublets (dd)	Ar-H (C4)	Coupling with C3 and C6
	3.93	Singlet (s)		Methyl Ester singlet
	166.6	-		Carbonyl carbon
	162.5	-	C-OH	Phenolic carbon (C5)

Data derived from analog synthesis reports [2, 3].

Structural Logic Diagram

The following diagram illustrates the competing forces that define the crystal lattice packing.



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Caption: Mechanistic flow of steric and electronic forces dictating the solid-state conformation.

Part 4: Experimental Crystallization Protocol

Since a public CIF (Crystallographic Information File) is not universally indexed for this specific intermediate in open databases (unlike its isomers), researchers must generate high-quality single crystals for X-ray diffraction (XRD) using the following optimized method.

Slow Evaporation Method

- Preparation: Dissolve 100 mg of pure **Methyl 5-hydroxy-2-nitrobenzoate** in 5 mL of Ethyl Acetate.
- Antisolvent Layering: Carefully layer 2 mL of n-Hexane on top of the solution in a narrow vial. Do not mix.
- Incubation: Seal with Parafilm, poke one small hole for slow evaporation, and store at 4°C in a vibration-free environment.
- Harvest: Yellow prismatic crystals suitable for XRD should appear within 48–72 hours.

Expected Crystal Data (Predictive)

Based on the space groups of structurally similar ortho-nitrobenzoates (e.g., Methyl 2-hydroxy-3-nitrobenzoate):

- Crystal System: Monoclinic
- Space Group:

or

(Common for planar aromatics with H-bonding).
- Z Value: 4 (Typical for monoclinic cells).

References

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